

physicochemical properties of 2-Chloroquinolin-8-ol

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Compound of Interest

Compound Name: 2-Chloroquinolin-8-ol

CAS No.: 31568-91-9

Cat. No.: B1361850

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloroquinolin-8-ol**

For Researchers, Scientists, and Drug Development Professionals

Prepared by: Gemini, Senior Application Scientist

Foreword: Understanding the Quinoline Scaffold

The quinoline ring system is a privileged scaffold in medicinal chemistry and materials science, forming the core of numerous natural products and synthetic compounds with significant biological activity.^{[1][2][3]} Within this class, 8-hydroxyquinolines are particularly noteworthy for their potent metal-chelating properties, a characteristic that underpins their diverse applications, from antiseptic agents to components in organic light-emitting diodes (OLEDs).^[4] ^[5] This guide focuses on a specific, synthetically valuable derivative: **2-Chloroquinolin-8-ol**. The introduction of a chlorine atom at the 2-position significantly modulates the electronic properties and reactivity of the quinoline core, making it a versatile intermediate for the synthesis of more complex molecules with potential therapeutic applications.^[2] This document serves as a comprehensive technical resource, detailing the core physicochemical properties of

2-Chloroquinolin-8-ol, the experimental rationale for their determination, and their implications for research and development.

Core Molecular and Physical Properties

A foundational understanding of a compound begins with its fundamental properties. These values are critical for everything from reaction stoichiometry and solvent selection to predicting physiological absorption and distribution. The key physicochemical data for **2-Chloroquinolin-8-ol** are summarized below.

Property	Value	Source(s)
IUPAC Name	2-chloroquinolin-8-ol	PubChem[6]
CAS Number	31568-91-9	Echemi, PubChem[6][7]
Molecular Formula	C ₉ H ₆ ClNO	PubChem[6]
Molecular Weight	179.60 g/mol	PubChem[6]
Appearance	Pale yellow solid	ChemicalBook[8]
Melting Point	63-64 °C	Echemi, ChemicalBook[7][9]
Boiling Point	342.1 °C at 760 mmHg (Predicted)	Echemi, ChemicalBook[7][9]
Density	~1.41 g/cm ³ (Predicted)	Echemi, ChemicalBook[7][9]
InChIKey	HNUFDBQIXGQAEX-UHFFFAOYSA-N	PubChem[6]
SMILES	<chem>C1=CC2=C(C(=C1)O)N=C(C=C2)Cl</chem>	PubChem[6]

Structural Elucidation and Spectroscopic Profile

Confirming the identity and purity of a compound is the most critical step in any research workflow. Spectroscopic methods provide a detailed fingerprint of the molecular structure.

Molecular Structure

The structure of **2-Chloroquinolin-8-ol**, featuring a quinoline ring system substituted with a hydroxyl group at position 8 and a chlorine atom at position 2, is the primary determinant of its chemical behavior.

Caption: Chemical structure of **2-Chloroquinolin-8-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule.^[10] The electron-withdrawing nature of the chlorine atom at C2 and the nitrogen at N1, combined with the electron-donating hydroxyl group at C8, creates a distinct and predictable pattern of chemical shifts for the aromatic protons.

- ¹H NMR: The spectrum is expected to show five distinct signals in the aromatic region (typically 6.5-8.5 ppm). The protons on the carbocyclic ring (H5, H6, H7) will be influenced by the hydroxyl group, while the protons on the heterocyclic ring (H3, H4) will be deshielded by the adjacent nitrogen and chlorine atoms.
- ¹³C NMR: Nine carbon signals are expected. The C2 and C8 carbons, directly attached to the electronegative chlorine and oxygen atoms, will be significantly shifted downfield.
- Sample Preparation: Accurately weigh 5-10 mg of **2-Chloroquinolin-8-ol** and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry vial.
- Transfer: Transfer the solution to a 5 mm NMR tube using a Pasteur pipette. Ensure the final solution height is adequate for the spectrometer used (typically ~4 cm).
- Instrumentation: Acquire ¹H and ¹³C spectra on a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
 - For ¹H NMR, a standard single-pulse experiment is sufficient.
 - For ¹³C NMR, a proton-decoupled experiment (e.g., zgpg30) is used to obtain singlet peaks for each carbon.
 - Expert Tip: For unambiguous assignment, 2D NMR experiments such as COSY (proton-proton correlation) and HSQC (proton-carbon correlation) are highly recommended.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule. The conjugated π -system of the quinoline ring gives rise to strong absorptions in the UV region.

- **Expected Transitions:** The spectrum will be dominated by $\pi \rightarrow \pi^*$ transitions characteristic of the aromatic system. The presence of non-bonding electrons on the nitrogen and oxygen atoms also allows for weaker $n \rightarrow \pi^*$ transitions.[\[11\]](#)
- **Solvatochromism and pH Effects:** The position of the absorption maximum (λ_{max}) is sensitive to the solvent environment.[\[12\]](#) Furthermore, the protonation state of the phenolic hydroxyl group is pH-dependent, leading to significant shifts in the UV-Vis spectrum as the pH changes. This property is the basis for spectrophotometric pKa determination.
- **Stock Solution:** Prepare a concentrated stock solution of **2-Chloroquinolin-8-ol** in a suitable solvent (e.g., ethanol or methanol).
- **Working Solution:** Dilute the stock solution to a concentration that gives a maximum absorbance between 0.5 and 1.5 AU (Absorbance Units). This typically corresponds to a concentration in the low micromolar (μM) range.
- **Blanking:** Use a cuvette filled with the pure solvent to zero the spectrophotometer (set the baseline).
- **Measurement:** Replace the blank cuvette with the sample cuvette and scan a range from approximately 200 to 500 nm to record the absorption spectrum.

Solubility and Acidity: The Keys to Application

The solubility and acidity (pKa) of **2-Chloroquinolin-8-ol** are paramount properties that dictate its behavior in biological systems and analytical assays.

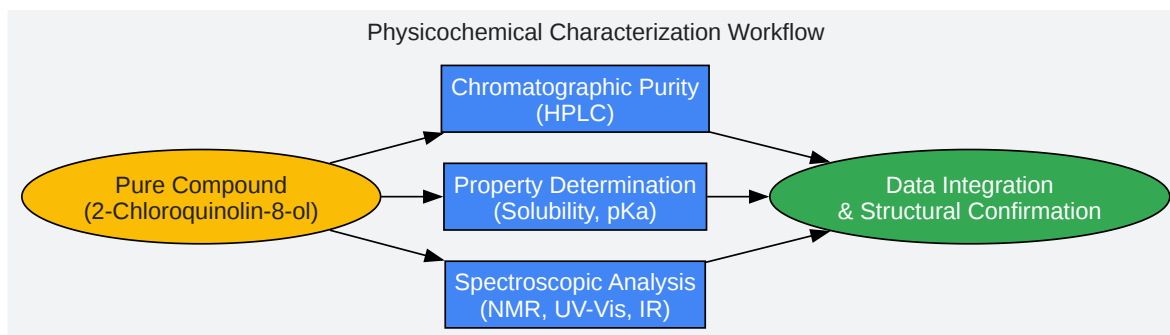
Solubility Profile

- **Aqueous Solubility:** Like its parent, 8-hydroxyquinoline, **2-Chloroquinolin-8-ol** has limited solubility in water due to its predominantly hydrophobic aromatic structure.[\[13\]](#)[\[14\]](#)

- **Organic Solvents:** It is generally soluble in polar organic solvents such as ethanol, methanol, and DMSO.^[13]
- **pH Dependence:** The solubility in aqueous media is highly dependent on pH. In basic solutions ($\text{pH} > \text{pKa}$), the phenolic hydroxyl group deprotonates to form the more soluble phenoxide anion. Conversely, in strongly acidic solutions, the quinoline nitrogen can be protonated, also increasing solubility.
- **Equilibration:** Add an excess amount of solid **2-Chloroquinolin-8-ol** to a known volume of the solvent of interest (e.g., water, phosphate-buffered saline) in a sealed vial.
- **Agitation:** Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- **Separation:** Separate the undissolved solid from the saturated solution by centrifugation followed by filtration through a 0.22 μm filter to remove any remaining particulates.
- **Quantification:** Analyze the concentration of the compound in the clear filtrate using a calibrated analytical method, such as HPLC or UV-Vis spectroscopy.

Acidity (pKa)

The pKa value quantifies the acidity of the phenolic hydroxyl group. For 8-hydroxyquinoline, the pKa is approximately 9.9.^[4] The electron-withdrawing chloro-substituent at the 2-position is expected to slightly lower this value, making **2-Chloroquinolin-8-ol** a slightly stronger acid than its parent compound. This pKa is crucial as it determines the pH range over which the molecule exists in its neutral or anionic form, directly impacting its metal-chelating ability and biological membrane permeability.



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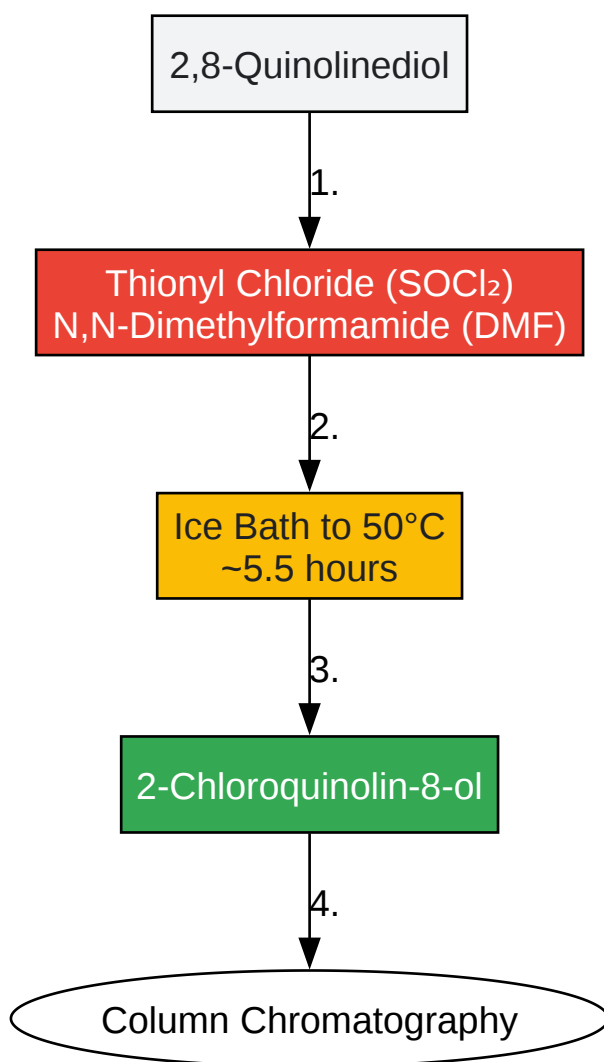
Caption: General workflow for physicochemical characterization.

Synthesis and Chemical Reactivity

Understanding the synthesis of **2-Chloroquinolin-8-ol** provides insight into potential impurities and its inherent reactivity.

Synthetic Pathway

A common laboratory-scale synthesis involves the chlorination of 2,8-quinolinediol. This transformation is typically achieved using a chlorinating agent like thionyl chloride (SOCl_2) in the presence of a catalyst such as N,N-dimethylformamide (DMF).^[8] The reaction proceeds by converting the hydroxyl group at the 2-position into a chloro group while leaving the more sterically hindered and less reactive phenolic hydroxyl at the 8-position intact.



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Sources

- 1. benchchem.com [benchchem.com]
- 2. nbinno.com [nbinno.com]

- 3. Vibrational spectroscopy, quantum computational and molecular docking studies on 2-chloroquinoline-3-carboxaldehyde - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. 8-Hydroxyquinoline - Wikipedia [en.wikipedia.org]
- 5. scispace.com [scispace.com]
- 6. 2-Chloroquinolin-8-ol | C₉H₆ClNO | CID 274878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. 2-chloroquinolin-8-ol synthesis - chemicalbook [chemicalbook.com]
- 9. 2-chloroquinolin-8-ol CAS#: 31568-91-9 [chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. researchgate.net [researchgate.net]
- 13. solubilityofthings.com [solubilityofthings.com]
- 14. solubilityofthings.com [solubilityofthings.com]
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